

Safe Disposal of Diallyl 2,2'-oxydiethyl dicarbonate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

Cat. No.: *B089636*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Diallyl 2,2'-oxydiethyl dicarbonate** (CAS No. 142-22-3), a compound commonly used in the production of polymers and optical lenses. Adherence to these procedures is critical to protect personnel and the environment.

Hazard Profile and Safety Precautions

Diallyl 2,2'-oxydiethyl dicarbonate is classified as harmful if swallowed, a skin irritant, and very toxic to aquatic life.[1][2][3] Therefore, stringent safety measures must be in place during handling and disposal.

Personal Protective Equipment (PPE): Before beginning any disposal-related activities, all personnel must be equipped with the appropriate PPE:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields.[2]
- **Hand Protection:** Chemical-resistant gloves are mandatory. Always inspect gloves for integrity before use.[2]
- **Skin Protection:** Wear impervious clothing to prevent skin contact.[2][4]
- **Respiratory Protection:** If there is a risk of inhalation of mists, vapors, or dust, use a full-face respirator.[2]

Step-by-Step Disposal Protocol

The primary method for the disposal of **Diallyl 2,2'-oxydiethyl dicarbonate** is through a licensed professional waste disposal service. Do not dispose of this chemical into the environment, drains, or sanitary sewers, as it is very toxic to aquatic organisms.[1][5]

- Containment:
 - Ensure the waste **Diallyl 2,2'-oxydiethyl dicarbonate** is stored in a suitable, closed, and clearly labeled container.[2] The container should be kept in a cool, dry, and dark location.[4]
- Spill Management:
 - In the event of a spill, immediately evacuate the area and ensure adequate ventilation.[2][6]
 - Remove all sources of ignition.[2][6]
 - Contain the spill using an inert absorbent material.
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[2]
 - Wash the contaminated area thoroughly.[4]
 - Contaminated clothing should be removed immediately and washed before reuse.[1][2]
- Waste Collection and Disposal:
 - Arrange for the collection of the waste by a licensed hazardous waste disposal company.
 - The recommended method of disposal is through an industrial combustion plant or an appropriate treatment and disposal facility.[1]
 - All disposal activities must be conducted in strict accordance with local, state, and federal environmental regulations.[2][6]

Quantitative Data Summary

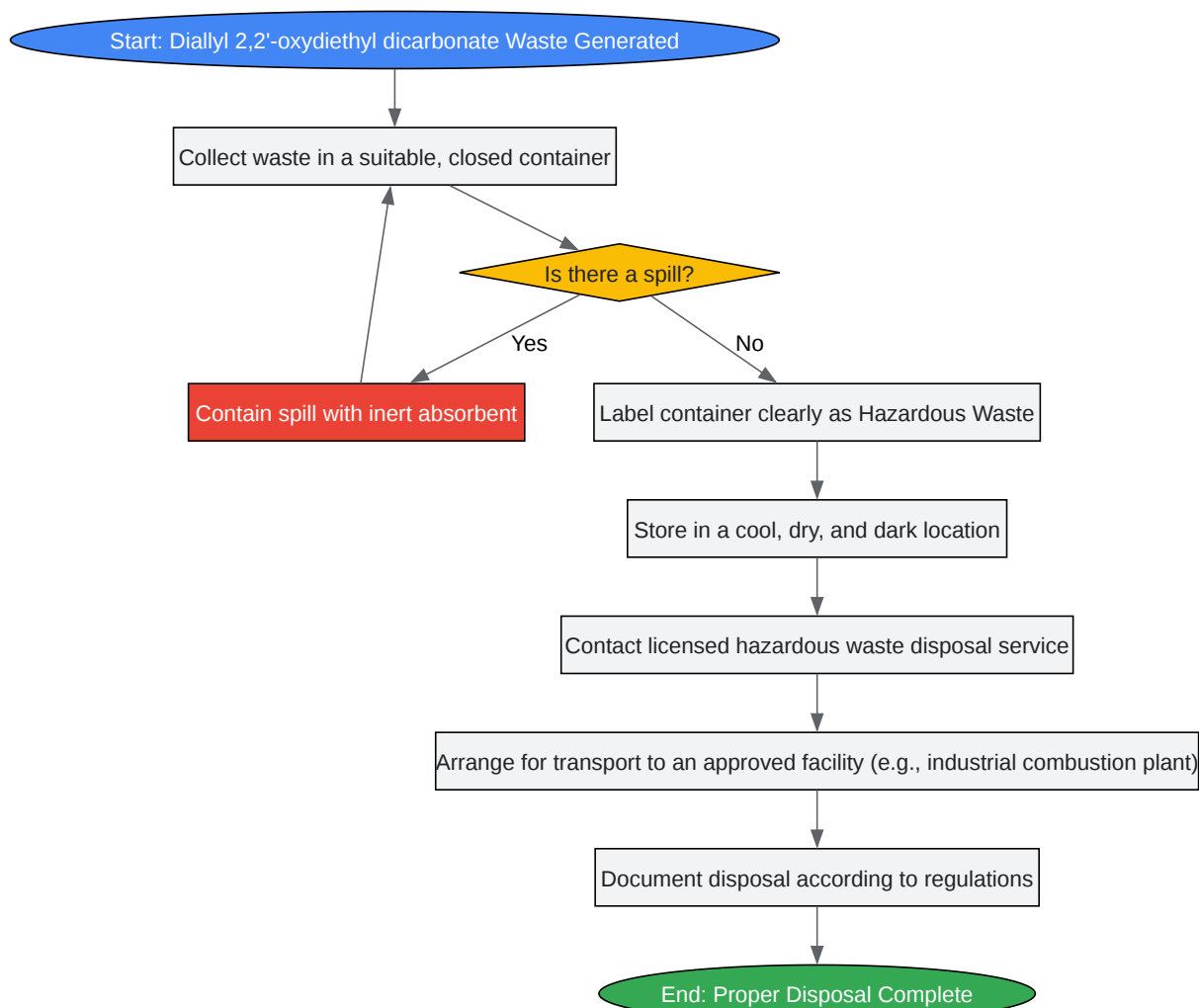
While specific quantitative limits for disposal are subject to local regulations, the following table summarizes key physical and toxicological data for **Diallyl 2,2'-oxydiethyl dicarbonate**.

Property	Value
CAS Number	142-22-3
Molecular Formula	C ₁₂ H ₁₈ O ₇
Density	1.15 g/mL at 25°C
Boiling Point	161°C at 2 mm Hg
Melting Point	-4°C
Flash Point	>230°F (>110°C)
Acute Toxicity (Oral)	LD50 oral in rat: 426 mg/kg

Data sourced from various chemical safety databases.[\[5\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Diallyl 2,2'-oxydiethyl dicarbonate**.



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Caption: Disposal workflow for **Diallyl 2,2'-oxydiethyl dicarbonate**.

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- To cite this document: BenchChem. [Safe Disposal of Diallyl 2,2'-oxydiethyl dicarbonate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089636#diallyl-2-2-oxydiethyl-dicarbonate-proper-disposal-procedures]

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